

A comparative analysis of research funding success rates pre- and post-SB1617

Author: BenchChem Technical Support Team. **Date:** December 2025

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Navigating the Research Funding Landscape: An Analysis of Success Rates

A note on the user's initial query: The request for a comparative analysis of research funding success rates pre- and post-Oklahoma Senate Bill 1617 (**SB1617**) is based on a misunderstanding of the bill's scope. Oklahoma **SB1617**, passed in 2024, focuses on amending discriminatory restrictive covenants on municipal land and is not related to the allocation of research funding^{[1][2][3][4]}. Therefore, a direct comparative analysis as requested is not feasible.

This guide pivots to address the core interest of the intended audience—researchers, scientists, and drug development professionals—by providing a broader analysis of research funding success rates, drawing on data from major US funding bodies, and exploring the factors that influence funding outcomes.

I. A Look at National Research Funding Success Rates

Obtaining research funding is a highly competitive endeavor. Success rates, defined as the percentage of reviewed grant applications that are funded, vary by agency, program, and fiscal year. Below is a summary of recent success rates from the National Institutes of Health (NIH) and the National Science Foundation (NSF), two of the largest federal funders of scientific research in the United States.

Table 1: National Institutes of Health (NIH) Research Project Grant (RPG) Success Rates

Fiscal Year	Success Rate
2018	22%
2019	19%
2020	19% ^[5]
2021	19.1%
2022	20.7%
2023	2.8% increase from FY22

Note: The NIH reported a 2.8% increase in the success rate for RPG applications in FY2023 compared to FY2022. In fiscal year 2022, the NIH awarded 58,368 competing and non-competing grants, a 2.8% increase from the previous year. The number of RPG applications saw a decrease of 4.9% in FY2023 from the previous fiscal year.

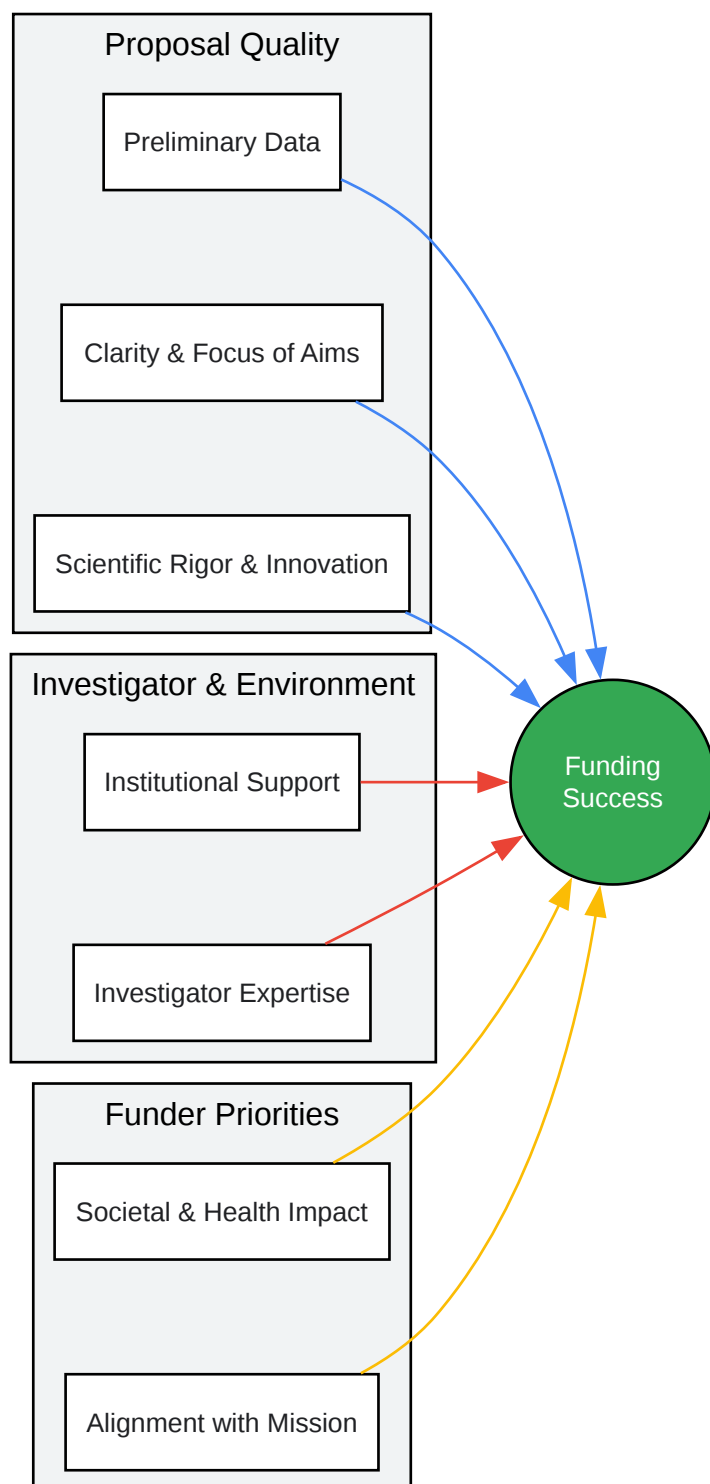
Table 2: National Science Foundation (NSF) Funding Rates by Directorate (FY 2024)

Directorate	Funding Rate
STEM Education (EDU)	24%
Engineering (ENG)	23%
Social, Behavioral & Economic Sciences (SBE)	19%
Mathematical and Physical Sciences (MPS)	27%
Geosciences (GEO)	36%

II. Key Factors Influencing Grant Application Success

The success of a research grant proposal is determined by a multitude of factors. While the scientific merit of the proposed research is paramount, other elements play a crucial role in the

evaluation process.



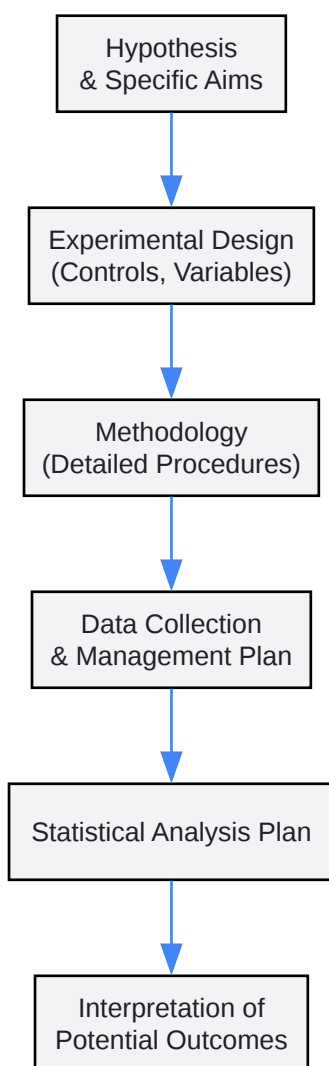
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Caption: Factors influencing research funding success.

Several key facets contribute to a successful grant application, including the rigor and focus of the proposed research, the inclusion of preliminary data, clear communication, and persistence through the application process. A study on research funding competitions identified scientific rank and gender as significant factors in participation and success rates. Furthermore, current trends in grant funding show an increasing emphasis on addressing pressing societal issues like climate change and public health, a rise in collaborative grant programs, and a focus on the long-term sustainability of projects.

III. General Experimental Protocols in Grant Proposals

While specific methodologies vary widely across disciplines, a well-defined experimental protocol is a critical component of any research proposal. The following outlines a general structure often required by funding agencies.



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Caption: A generalized experimental workflow in a grant proposal.

A strong proposal will detail the experimental design, including controls and variables, provide a step-by-step methodology, outline a data collection and management plan, and specify the statistical methods that will be used to analyze the results.

IV. The Research Funding Landscape in Oklahoma

While **SB1617** does not impact research funding, Oklahoma has been actively working to bolster its research and development sector. In fiscal year 2023, the University of Oklahoma's Norman campus reported a record \$210.4 million in research funding, a nearly 33% increase from the previous year, with federally funded research growing by over 50%. The university

also saw a 10% increase in funding from the NIH for several competitive research grants. Additionally, Senate Bill 324 was recently passed to establish a Research and Development Rebate Program to encourage high-tech investment and innovation in the state. The Oklahoma Center for the Advancement of Science and Technology (OCAST) is a state agency dedicated to technology-based economic development and offers various funding programs to support innovation.

In conclusion, while the premise of a link between **SB1617** and research funding is incorrect, the broader landscape of research funding is dynamic and highly competitive. Success hinges on the quality of the proposed science, the track record of the investigators, and alignment with the priorities of funding agencies. Researchers in Oklahoma and nationwide can enhance their chances of securing funding by staying informed about funding trends and meticulously preparing their grant applications.

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- To cite this document: BenchChem. [A comparative analysis of research funding success rates pre- and post-SB1617]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12364354#a-comparative-analysis-of-research-funding-success-rates-pre-and-post-sb1617>]

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